

Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]- proper disposal procedures

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Compound of Interest

Compound Name: *Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-*

Cat. No.: *B1357398*

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Safe Disposal of Benzoic Acid, 4-[2-(2-propenyloxy)ethoxy]-

This document provides essential safety and logistical information for the proper disposal of **Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with standard laboratory safety protocols.

Disclaimer: No direct safety data was available for **Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-**. The data presented below is for the closely related compound, Benzoic acid, 4-(2-propenyloxy)- (CAS 27914-60-9), and should be used as a proxy with caution.

Key Chemical Data

A summary of the available quantitative data for the analogous compound, Benzoic acid, 4-(2-propenyloxy)-, is presented below.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₃
Molecular Weight	178.19 g/mol
Acute Toxicity	Oral, Category 4 (Harmful if swallowed)
Physical State	Solid

Proper Disposal Protocol

The disposal of **Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-** must be handled as hazardous chemical waste. Adherence to local, state, and federal regulations is mandatory.

Step 1: Personal Protective Equipment (PPE)

Before handling the chemical for disposal, ensure the following PPE is worn:

- Safety goggles with side-shields
- Chemical-resistant gloves (e.g., nitrile)
- Impervious clothing, such as a lab coat
- A suitable respirator if there is a risk of dust or aerosol generation

Step 2: Waste Collection

- **Container:** Use a designated, leak-proof, and compatible container for hazardous waste. The container should be clearly labeled with the chemical name and associated hazards.
- **Segregation:** Do not mix this waste with other chemical waste streams unless compatibility has been confirmed. Incompatible materials can lead to dangerous reactions.
- **Collection:** Carefully transfer the solid waste into the designated container, avoiding the creation of dust.

Step 3: Storage

- Store the sealed waste container in a designated and well-ventilated satellite accumulation area.
- Ensure the storage area is away from incompatible materials.

Step 4: Disposal

- Arrange for the collection of the hazardous waste by a licensed professional waste disposal service.
- Provide the disposal service with a copy of the Safety Data Sheet (SDS) for Benzoic acid, 4-(2-propenyloxy)-.

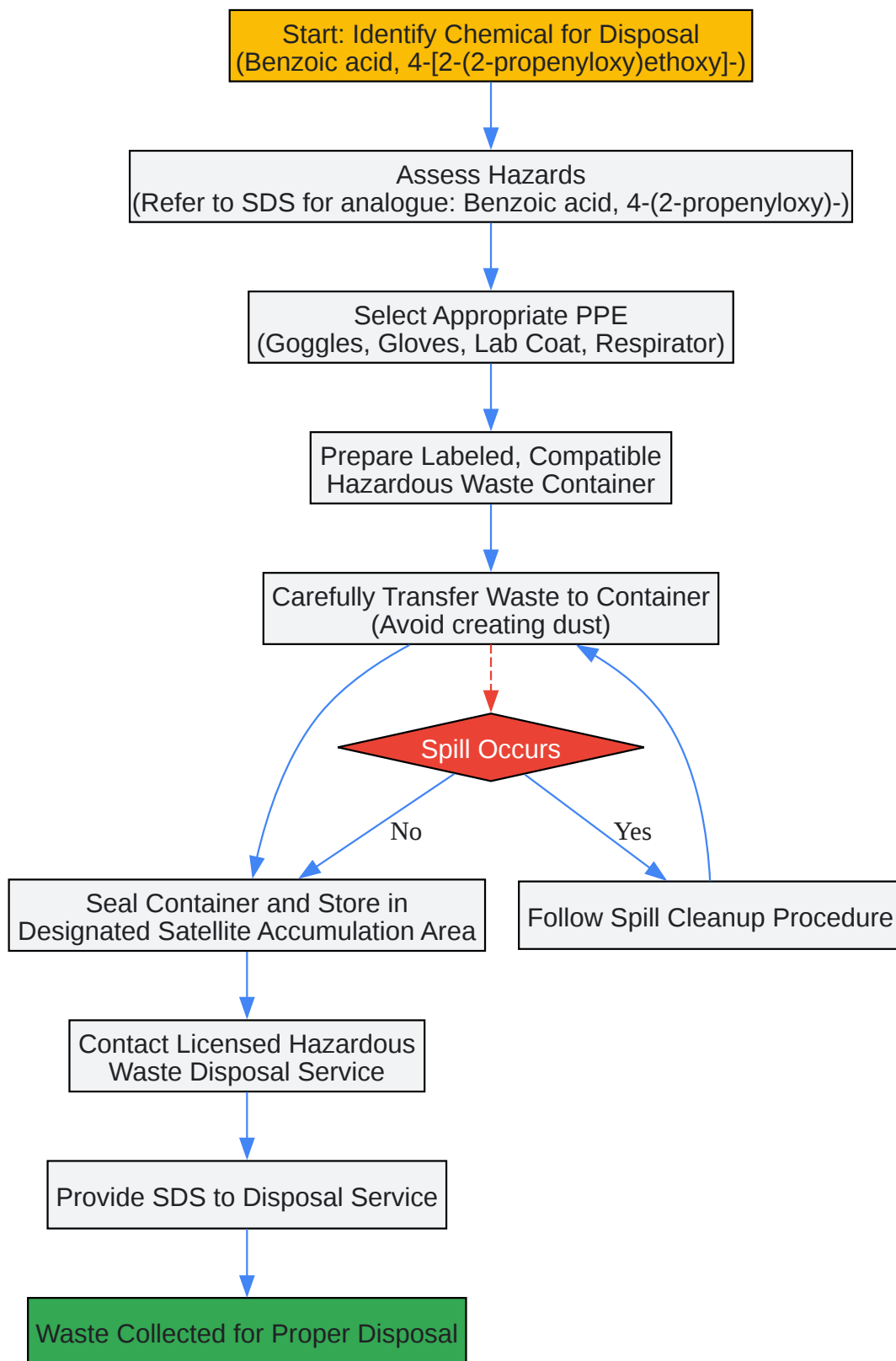
Spill and Emergency Procedures

In the event of a spill, follow these procedures:

- **Evacuation and Ventilation:** If the spill is large or in a poorly ventilated area, evacuate personnel immediately. Ensure adequate ventilation to disperse any dust or vapors.
- **Control the Spill:** For solid spills, carefully sweep or scoop the material to prevent it from becoming airborne. Place the collected material into a designated hazardous waste container.
- **Decontamination:** Clean the spill area with a suitable solvent or detergent and water. All cleaning materials should be collected and disposed of as hazardous waste.
- **First Aid:**
 - **If Swallowed:** Call a poison control center or doctor immediately for treatment advice.
 - **If on Skin:** Wash with plenty of soap and water.
 - **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Disposal Workflow

The following diagram illustrates the decision-making process for the disposal of **Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-**.



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Caption: Disposal workflow for **Benzoic acid, 4-[2-(2-propenyloxy)ethoxy]-**.

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